

Essential Safety and Logistical Information for Handling 8CN

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Compound of Interest

Compound Name: 8CN

Cat. No.: B112592

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Disclaimer: This document provides essential safety and logistical information for the handling of the research chemical "**8CN**," identified as 2-amino-4,5,6,7-tetrahydrobenzo[b]thiophene-3-carbonitrile. The information herein is based on data for closely related compounds and general principles of laboratory safety. A specific Safety Data Sheet (SDS) for "**8CN**" (CAS No. 40106-14-7) was not publicly available at the time of writing. It is mandatory to obtain and thoroughly review the official SDS from the supplier before any acquisition, handling, storage, or disposal of this compound. The absence of comprehensive toxicological data requires that this compound be handled with extreme caution as a substance of unknown but potentially significant toxicity.

Chemical Identification and Properties

The compound designated "**8CN**" by the supplier MedchemExpress is a 2-amino-thiophene derivative with anti-leishmanial properties intended for research use only.^[1] Its identity is summarized in the table below.

Property	Value
Product Name	8CN
Chemical Name	2-amino-4,5,6,7-tetrahydrobenzo[b]thiophene-3-carbonitrile
CAS Number	40106-14-7
Molecular Formula	C ₁₁ H ₁₄ N ₂ S
Molecular Weight	206.31 g/mol
Supplier	MedchemExpress
Known Activity	Anti-leishmanial

Hazard Summary and Personal Protective Equipment

While a specific GHS classification for **8CN** is not available, a closely related compound, 2-amino-4,5,6,7-tetrahydrobenzo[b]thiophene-3-carbonitrile (CAS No. 4651-91-6), provides an indication of the potential hazards.^{[1][2]} All personnel must handle **8CN** as if it possesses these hazards at a minimum.

Hazard Summary Table

GHS Classification (based on related compounds)	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation

Personal Protective Equipment (PPE) for Handling **8CN**

The selection of PPE must be based on a thorough risk assessment. The following table provides minimum PPE recommendations.

Protection Type	Specification
Eye and Face Protection	ANSI Z87.1 compliant safety glasses with side shields are the minimum requirement. A full-face shield should be worn in addition to safety glasses when there is a risk of splashes or aerosol generation.
Hand Protection	Chemical-resistant gloves (e.g., nitrile) must be worn. Inspect gloves for any signs of degradation or puncture before use. For prolonged contact or immersion, consult the manufacturer's glove selection guide. Change gloves immediately if contaminated.
Body Protection	A flame-resistant lab coat must be worn and kept fully buttoned. For procedures with a higher risk of splashes, a chemically resistant apron over the lab coat is recommended.
Respiratory Protection	All handling of solid 8CN or its solutions should be conducted within a certified chemical fume hood to prevent inhalation. If a fume hood is not available, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates is mandatory.

Operational and Disposal Plans

A clear and detailed plan for the handling and disposal of **8CN** is critical to ensure the safety of laboratory personnel and to maintain environmental compliance.

Operational Plan for Handling 8CN

1. Engineering Controls:

- **Primary Containment:** All weighing and handling of powdered **8CN** and preparation of its solutions must be performed in a certified chemical fume hood with a face velocity of 80-120 feet per minute.
- **Ventilation:** The laboratory must be well-ventilated with negative pressure relative to adjacent non-laboratory areas.
- **Safety Equipment:** A safety shower and eyewash station must be readily accessible and tested regularly.

2. Procedural, Step-by-Step Guidance:

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly. Designate a specific area within the fume hood for the handling of **8CN**.
- **Weighing:** Use a dedicated spatula and weighing paper. Tare the balance with the weighing paper, then carefully add the desired amount of **8CN**. Avoid creating dust.
- **Dissolution:** Add the solvent to the vessel containing the weighed **8CN** within the fume hood. Use a sealed container for any mixing or vortexing.
- **Post-Handling:** After handling, decontaminate the working area in the fume hood with an appropriate solvent (e.g., 70% ethanol), followed by soap and water. Decontaminate all equipment used.
- **Hand Washing:** Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.

Disposal Plan for 8CN Waste

The disposal of **8CN** and any materials contaminated with it must be managed as hazardous waste.

1. Waste Segregation and Containerization:

- **Solid Waste:** Unused **8CN**, contaminated weighing paper, gloves, and other solid materials should be collected in a dedicated, leak-proof, and sealable hazardous waste container.

- Liquid Waste: Solutions of **8CN** and contaminated solvents should be collected in a separate, clearly labeled, and chemically compatible hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.
- Sharps Waste: Needles, syringes, or other sharps contaminated with **8CN** must be disposed of in a designated sharps container for hazardous chemical waste.

2. Labeling:

- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "2-amino-4,5,6,7-tetrahydrobenzo[b]thiophene-3-carbonitrile," the CAS number "40106-14-7," and the associated hazards (e.g., "Toxic," "Irritant").
- The date of waste accumulation must also be clearly marked on the label.

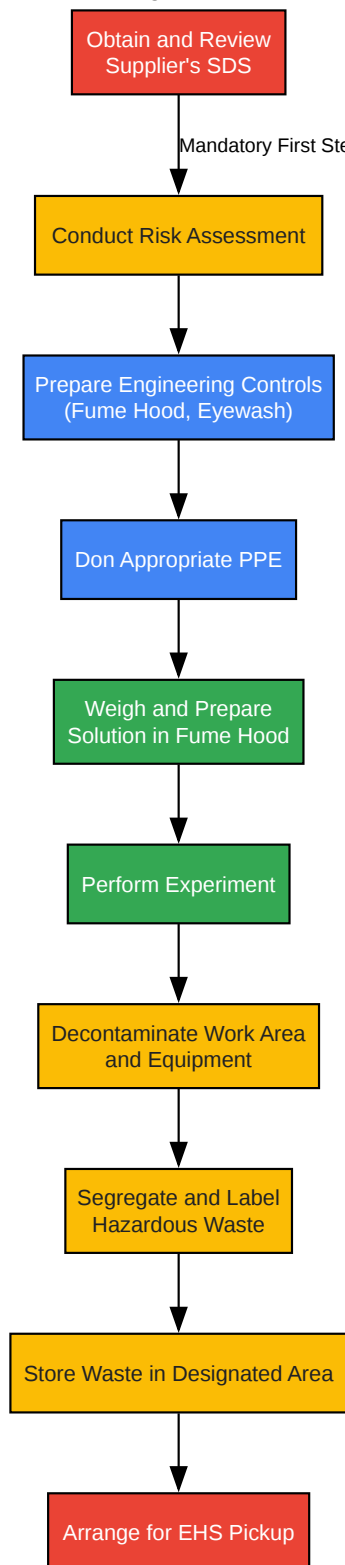
3. Storage and Disposal:

- Store sealed waste containers in a designated and secure satellite accumulation area away from heat and incompatible materials.
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor for pickup and proper disposal, which will likely involve incineration at a permitted facility.^[3]
- Do not dispose of **8CN** down the drain or in regular solid waste.^[3]

Experimental Workflow Diagram

The following diagram illustrates a safe operational workflow for handling a potent research chemical like **8CN**, for which limited safety information is available.

Safe Handling Workflow for 8CN



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Caption: Safe Handling Workflow for **8CN**.

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References

- 1. 2-Amino-4,5,6,7-tetrahydrobenzo[b]thiophene-3-carbonitrile, 97% 1 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.co.uk]
- 2. 2-Amino-4,5,6,7-tetrahydrobenzo(b)thiophene-3-carbonitrile | C₉H₁₀N₂S | CID 78382 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 8CN]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b112592#personal-protective-equipment-for-handling-8cn]

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